

# Application Note: Solid-Phase Extraction for Perfluorooctadecanoic Acid in Soil

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## Compound of Interest

Compound Name: *Perfluorooctadecanoic acid*

Cat. No.: *B101006*

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Perfluorooctadecanoic acid** (PFODA) is a long-chain per- and polyfluoroalkyl substance (PFAS) of significant environmental concern due to its persistence, bioaccumulative potential, and suspected adverse health effects.[1] Accurate quantification of PFODA in complex matrices like soil is crucial for environmental monitoring and risk assessment.[1] Solid-phase extraction (SPE) is a widely adopted sample preparation technique that effectively isolates and concentrates PFODA from soil extracts, enabling sensitive and reliable analysis by liquid chromatography with tandem mass spectrometry (LC-MS/MS).[2][3] This application note provides a detailed protocol for the extraction of PFODA from soil using weak anion exchange (WAX) SPE cartridges.

## Data Presentation

The following table summarizes typical performance data for the analysis of PFAS in soil using SPE-based methods. While specific data for PFODA can vary depending on the soil matrix and analytical instrumentation, these values provide a general expectation of method performance.

Analyte Class	Spiking Concentration (ng/g)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)
Long-Chain PFAS	0.625	99.9	13.5
Long-Chain PFAS	2.5	95.4	Not Specified
General PFAS	2 ng/mL (in final extract)	75.1 - 100.0	Not Specified

Data compiled from studies analyzing a broad range of PFAS, including long-chain compounds similar to PFODA.[\[4\]](#)

### Experimental Protocols

This section details the methodology for the extraction and cleanup of PFODA from soil samples.

### Materials and Reagents

- Solvents: Methanol (MeOH), Acetonitrile (ACN) (LC-MS grade or equivalent)
- Reagents: Ammonium hydroxide (NH<sub>4</sub>OH), Acetic acid, Formic acid
- Water: High-purity, PFAS-free water (e.g., Milli-Q or equivalent)
- Standards: Native PFODA standard and an isotopically labeled internal standard (e.g., <sup>13</sup>C-PFODA)
- SPE Cartridges: Weak Anion Exchange (WAX) cartridges[\[2\]](#)[\[5\]](#)
- Equipment: Polypropylene centrifuge tubes (15 mL and 50 mL), vortex mixer, sonicator, centrifuge, nitrogen evaporator, LC-MS/MS system.

### Sample Preparation and Extraction

- Sample Weighing: Accurately weigh approximately 2 grams of homogenized soil into a 50 mL polypropylene centrifuge tube.[\[1\]](#)

- Fortification: Spike the sample with an appropriate volume of the isotopically labeled internal standard solution. This is crucial for monitoring extraction efficiency and correcting for matrix effects.[1]
- Solvent Addition: Add 10 mL of 1% ammonium hydroxide in methanol to the centrifuge tube. [4]
- Extraction: Vortex the sample for 1 minute, followed by sonication in a water bath for 15 minutes.[1] For thorough extraction, samples can be tumbled for 1 hour.[4]
- Centrifugation: Centrifuge the sample at approximately 4000 rpm for 10 minutes.[1]
- Supernatant Collection: Carefully decant the supernatant into a clean polypropylene tube.[1]

#### Solid-Phase Extraction (SPE) Protocol

The following protocol is for a standard WAX SPE cartridge.

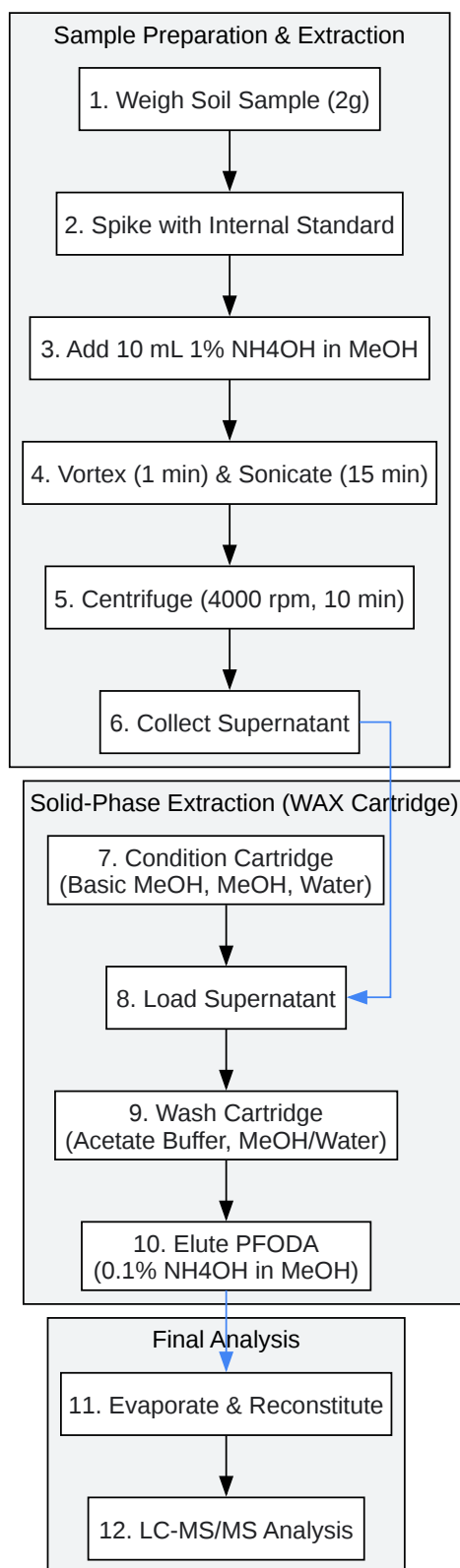
- Conditioning:
  - Pass 4 mL of 0.1% ammonium hydroxide in methanol through the WAX cartridge.[2]
  - Follow with 4 mL of methanol.[2]
  - Finally, equilibrate the cartridge with 4 mL of high-purity water.[2]
- Loading:
  - Load the soil extract supernatant onto the conditioned SPE cartridge.[1] Maintain a slow and steady flow rate of approximately 1-2 drops per second.[1]
- Washing:
  - Wash the cartridge with 4 mL of a buffered wash solution (e.g., 25 mM acetate buffer at pH 4) to remove potential interferences.[2]
  - Follow with a wash of 4 mL of 50:50 methanol/water.[2]

- Elution:
  - Elute the PFODA from the cartridge with 4 mL of 0.1% ammonium hydroxide in methanol into a clean polypropylene tube.[\[2\]](#)

#### Concentration and Analysis

- Evaporation: Evaporate the eluate to near dryness under a gentle stream of nitrogen.[\[1\]](#)
- Reconstitution: Reconstitute the dried extract in a known volume (e.g., 1 mL) of the initial mobile phase for LC-MS/MS analysis.[\[1\]](#)
- Analysis: Analyze the reconstituted sample using a liquid chromatography system coupled with a tandem mass spectrometer (LC-MS/MS).[\[1\]](#)

#### Mandatory Visualization



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Caption: Experimental workflow for the solid-phase extraction and analysis of PFODA in soil.

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- To cite this document: BenchChem. [Application Note: Solid-Phase Extraction for Perfluorooctadecanoic Acid in Soil]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101006#solid-phase-extraction-for-perfluorooctadecanoic-acid-in-soil]

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